

# Application Notes: Safe Handling and Storage of 2-Ethyl-6-methylpyridine

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## Compound of Interest

Compound Name: 2-Ethyl-6-methylpyridine

Cat. No.: B072595

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## Introduction

**2-Ethyl-6-methylpyridine** (CAS No. 1122-69-6) is an organic compound belonging to the pyridine family.<sup>[1]</sup> It is a colorless to pale yellow liquid with a characteristic odor.<sup>[1]</sup> This chemical is utilized in various industrial and research applications, including as a solvent and as an intermediate in the synthesis of other chemical compounds.<sup>[1]</sup> Due to its chemical properties and potential hazards, strict adherence to safety protocols during its handling and storage is imperative to ensure the safety of laboratory personnel and the environment.

## Key Hazards

**2-Ethyl-6-methylpyridine** and its derivatives are classified as hazardous materials. The primary hazards include:

- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.<sup>[2]</sup>
- Respiratory Irritation: May cause respiratory irritation.<sup>[2][3]</sup>
- Toxicity: Can be toxic or harmful if swallowed, inhaled, or in contact with skin.<sup>[4][5][6]</sup>
- Flammability: It is a combustible liquid and its vapors can form explosive mixtures with air upon intense heating.<sup>[5][6]</sup>

Appropriate personal protective equipment (PPE) and engineering controls must be used at all times to mitigate these risks.

## Quantitative Data Summary

The physical and chemical properties of **2-Ethyl-6-methylpyridine** are summarized in the table below.

Property	Value	Reference
Chemical Formula	C <sub>8</sub> H <sub>11</sub> N	[1][7]
Molecular Weight	121.18 g/mol	[1][7]
CAS Number	1122-69-6	[1][7]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	160 °C	[8]
Melting Point	-56.98 °C (estimate)	[8]
Density	0.9207 g/cm <sup>3</sup>	[8]
Refractive Index	1.4920	[8]
Storage Temperature	2-8°C	[8]

## Experimental Protocols

### 1. Personal Protective Equipment (PPE)

Before handling **2-Ethyl-6-methylpyridine**, all personnel must be equipped with the appropriate PPE. This is the first line of defense against exposure.

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after handling the chemical.[9]
- **Eye and Face Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes.[2][4]
- **Skin and Body Protection:** A lab coat or chemical-resistant suit should be worn.[2][4] In case of potential for significant exposure, wear impervious clothing and boots.[4]

- Respiratory Protection: Handling should be done in a well-ventilated area, preferably within a chemical fume hood.[2][3] If ventilation is inadequate or for cleaning up large spills, a NIOSH-approved respirator with appropriate cartridges should be used.[2][5]

## 2. Protocol for Receiving and Unpacking

- Inspect the package for any signs of damage or leaks upon arrival.
- Wear the required PPE (gloves, lab coat, eye protection) before opening the package.
- Open the package in a well-ventilated area or a fume hood.
- Verify that the container is properly labeled and sealed.
- Check for any damage to the primary container.
- Affix the date of receipt to the container label.
- Store the chemical in the designated storage area immediately.

## 3. Protocol for Safe Handling

- Work Area Preparation:
  - Ensure a chemical fume hood is operational and available.
  - Confirm that an emergency eyewash station and safety shower are accessible and unobstructed.[2][4]
  - Remove all ignition sources from the handling area.[3][4]
- Chemical Handling:
  - Conduct all work with **2-Ethyl-6-methylpyridine** inside a certified chemical fume hood.[4][6]
  - Ground and bond containers when transferring the liquid to prevent static discharge.[4][5]
  - Avoid inhalation of vapors.[3][4]

- Prevent contact with skin and eyes.[4][9]
- Do not eat, drink, or smoke in the work area.[2][3]
- Wash hands thoroughly with soap and water after handling.[3][9]

#### 4. Protocol for Storage

- Store in a cool, dry, and well-ventilated area away from direct sunlight.[2][3] A recommended storage temperature is between 2-8°C.[8]
- Keep the container tightly closed when not in use.[2][3]
- Store in a locked cabinet or an area accessible only to authorized personnel.[2]
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, acid chlorides, and chloroformates.[2][5]

#### 5. Protocol for Spill Cleanup

- Immediate Response:
  - Evacuate all non-essential personnel from the spill area.[2]
  - Alert others in the vicinity.[10]
  - If the spill is large or you are unsure how to handle it, contact your institution's emergency response team.
- Cleanup Procedure (for minor spills):
  - Ensure you are wearing the appropriate PPE, including respiratory protection if necessary. [11]
  - Contain the spill using an inert absorbent material like vermiculite, sand, or commercial sorbent pads.[12] Work from the outside of the spill inward to prevent spreading.[10][13]
  - Do not allow the spill to enter drains or waterways.[6]

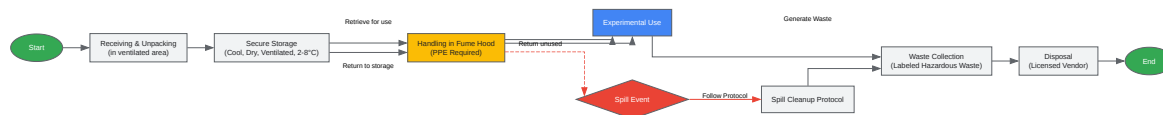
- Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste.[\[10\]](#)[\[12\]](#)
- Decontaminate the spill area with soap and water.[\[11\]](#)
- Place all contaminated materials (gloves, absorbent, etc.) into the hazardous waste container.
- Ventilate the area well.

## 6. Protocol for Disposal

- All waste containing **2-Ethyl-6-methylpyridine** must be treated as hazardous waste.
- Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations.[\[2\]](#)[\[3\]](#)
- Do not dispose of it down the drain.
- Use a licensed waste disposal company for removal.[\[2\]](#)[\[14\]](#)

## Visual Workflow

The following diagram illustrates the lifecycle and safe handling workflow for **2-Ethyl-6-methylpyridine** in a research environment.



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Caption: Workflow for safe handling of **2-Ethyl-6-methylpyridine**.

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